

# semicarbazide hydrochloride solvent selection for dissolution

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## Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

Cat. No.: S8050601

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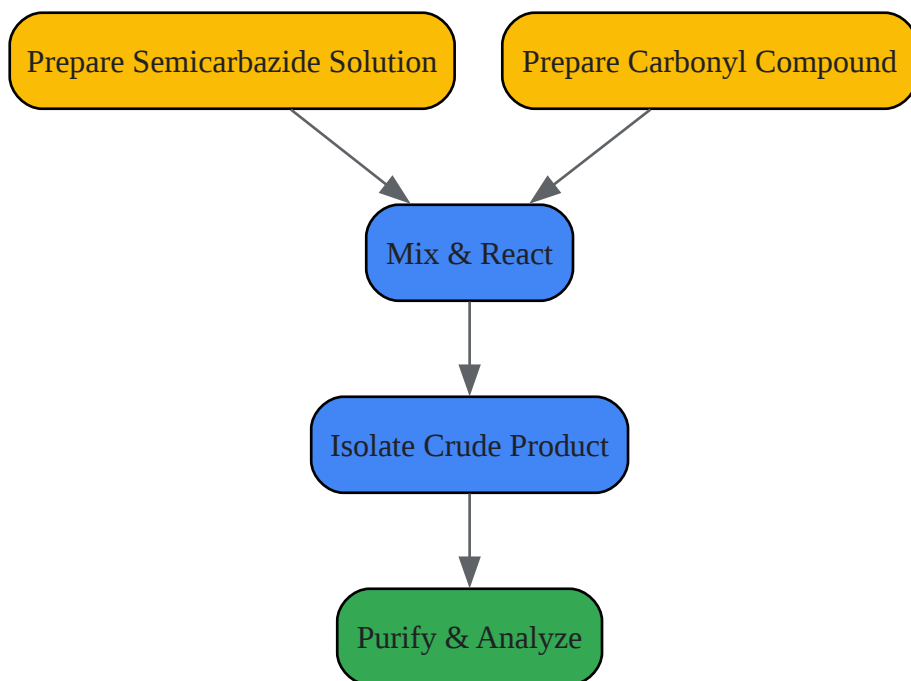
## Solvent Compatibility & Properties

The table below summarizes key data on **semicarbazide hydrochloride** to guide your solvent selection [1] [2] [3].

Property	Specification / Value
Molecular Formula	CH <sub>6</sub> ClN <sub>3</sub> O [2] [3]
Molecular Weight	111.53 g/mol [2] [3]
Physical Form	White to off-white crystalline powder [1] [2] [3]
Solubility in Water	~100 mg/mL (clear, colorless solution) [1] [2]
Solubility in DMSO	~100 mg/mL [1]
Solubility in Ethanol	Slightly soluble [3]
Insoluble In	Ether [3]

## Experimental Protocol: Formation of Semicarbazones

A primary use of **semicarbazide hydrochloride** is to characterize aldehydes and ketones by converting them into solid semicarbazone derivatives. The standard workflow and detailed steps are as follows [4]:



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### Step-by-Step Procedure [4]:

- **Prepare Reagent Solution:** Gently warm a powdered mixture of **semicarbazide hydrochloride (1 mol)** and **anhydrous sodium acetate (1.3 mol)** in **water** until dissolved. The sodium acetate acts as a base to deprotonate the hydrochloride salt, generating free semicarbazide.
- **Prepare Carbonyl Compound:** Dissolve the aldehyde or ketone (1 mol) in the minimum volume of **ethanol** needed for complete dissolution.
- **Mix & React:** Combine the two solutions and warm the mixture on a water bath until the separation of the semicarbazone crystal product is complete.
- **Isolate Product:** Allow the solution to cool. Filter off the solid, wash it successively with a small amount of **ethanol** and then **water**.
- **Purify & Analyze:** Recrystallize the derivative from **ethanol or dilute aqueous ethanol**. Confirm the product by its characteristic melting point.

## Troubleshooting Common Issues

Here are solutions to frequently encountered problems:

- **Poor Yield or No Product Formation:** Ensure the sodium acetate is fully anhydrous. An insufficiently basic environment will not effectively generate the reactive free base of semicarbazide. Confirm the freshness of your carbonyl compound, as aldehydes can oxidize over time.
- **Product Oiliness or Poor Crystallization:** The minimal amount of ethanol specified is crucial. Adding too much ethanol can keep the product dissolved in the mother liquor, preventing clean crystallization. Try scratching the flask with a glass rod or seeding with a crystal to induce crystallization.
- **Recovery of Carbonyl Compound:** The semicarbazone derivative can be decomposed to regenerate the original carbonyl compound by refluxing with excess **aqueous oxalic acid** or **aqueous sodium carbonate** solution. The ketone can then be recovered via steam distillation [4].

## Safety & Handling Information

**Semicarbazide hydrochloride** requires careful handling [1] [2] [3]:

- **Hazards:** Toxic if swallowed, causes skin and serious eye irritation, suspected of damaging fertility or the unborn child, and may cause organ damage through prolonged or repeated exposure.
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, and eye protection.
- **Storage:** Store in a cool, dark place, sealed and away from moisture.

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## References

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**Address:** Ontario, CA 91761, United States

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